

Application Notes and Protocols for L-797591

Functional Assays

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Compound of Interest

Compound Name: L-797591
Cat. No.: B15621443

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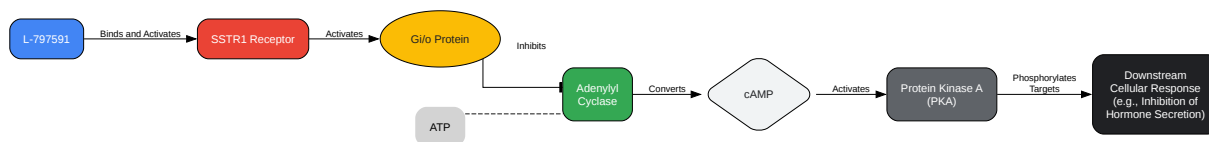
For Researchers, Scientists, and Drug Development Professionals

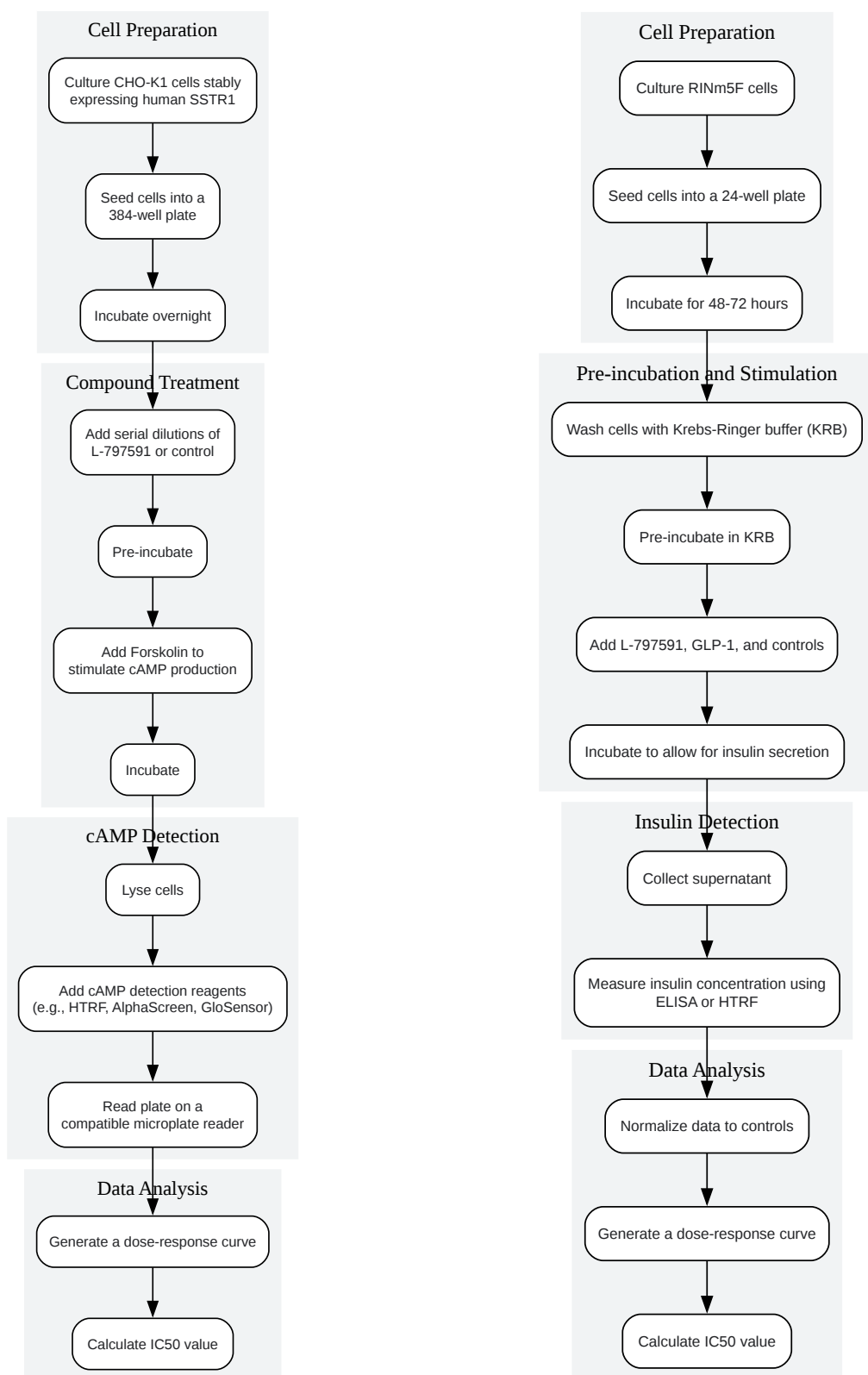
Introduction

L-797591 is a potent and selective non-peptide agonist for the somatostatin receptor subtype 1 (SSTR1). SSTR1 is a member of the G-protein coupled receptor (GPCR) family and is expressed in various tissues, including the brain, pancreas, and gastrointestinal tract. Upon activation by agonists like **L-797591**, SSTR1 couples to inhibitory G-proteins (Gi/o), leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic adenosine monophosphate (cAMP) levels. This signaling cascade modulates various physiological processes, including neurotransmission and hormone secretion. For instance, activation of SSTR1 has been shown to inhibit glucagon-like peptide-1 (GLP-1)-induced insulin secretion.

These application notes provide detailed protocols for two key functional assays to characterize the activity of **L-797591** and other SSTR1 agonists: a cAMP accumulation assay and an insulin secretion assay.

Signaling Pathway of L-797591 at the SSTR1 Receptor





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